

Preparing SR 11302 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: SR 11302

Cat. No.: B1662608

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Authored for: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the preparation, storage, and application of a Dimethyl Sulfoxide (DMSO) stock solution of **SR 11302**, a selective inhibitor of the Activator Protein-1 (AP-1) transcription factor.^{[1][2][3]} The protocols outlined herein are intended to ensure the accurate and effective use of **SR 11302** in a research setting, facilitating reproducible experimental outcomes. Included are detailed methodologies for stock solution preparation, storage recommendations, and a summary of its biological activity.

Introduction to SR 11302

SR 11302 is a synthetic retinoid that functions as a potent and selective inhibitor of the AP-1 transcription factor.^{[1][2]} Unlike other retinoids, **SR 11302** does not activate the retinoic acid response element (RARE), allowing for the specific investigation of AP-1 mediated signaling pathways.^{[1][2]} The AP-1 complex, composed of proteins from the Jun and Fos families, plays a critical role in regulating gene expression involved in cellular proliferation, differentiation, and apoptosis.^{[3][4][5]} Dysregulation of the AP-1 pathway is implicated in various pathologies, including cancer. **SR 11302** has been utilized in research to probe the involvement of AP-1 in these processes and has demonstrated antitumor effects in vivo.^{[2][4]}

Physicochemical and Solubility Data

Accurate preparation of a stock solution begins with a clear understanding of the compound's properties. The key quantitative data for **SR 11302** are summarized in the table below.

Property	Value	Source
Molecular Weight	376.53 g/mol	[1]
Formula	C ₂₆ H ₃₂ O ₂	[1]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	33.33 mg/mL (88.52 mM)	[1]
Other Solubilities	Ethanol: 10 mM	[2]
Storage (Solid)	-20°C for up to 3 years	[6]
Storage (DMSO Stock)	-80°C for up to 6 months (protect from light)	[1]

Experimental Protocols

Preparation of a 10 mM SR 11302 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR 11302** in DMSO, a common concentration for laboratory use.

Materials:

- **SR 11302** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or wrapped in foil)
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Equilibration: Allow the vial of **SR 11302** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh out the desired amount of **SR 11302** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.765 mg of **SR 11302**.
- Dissolution:
 - Add the weighed **SR 11302** to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO. For 3.765 mg of **SR 11302**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath for 5-10 minutes.^[1] Visually inspect the solution to ensure it is clear and free of precipitates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in amber or foil-wrapped microcentrifuge tubes.
 - Store the aliquots at -80°C, protected from light.^[1] The stock solution is stable for up to 6 months under these conditions.^[1]

Preparation of Working Solutions

For most in vitro cell-based assays, the stock solution will need to be further diluted to a final working concentration.

Procedure:

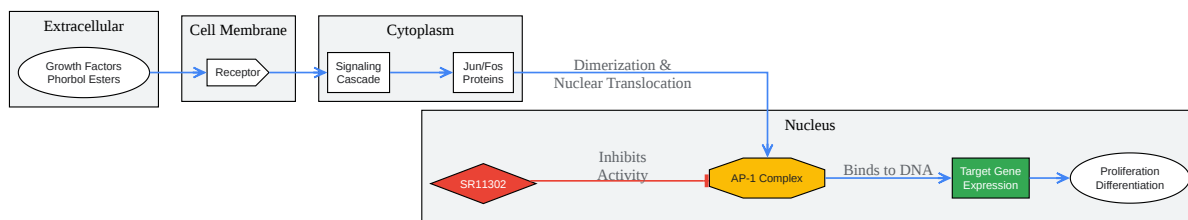
- Thawing: Thaw a single aliquot of the 10 mM **SR 11302** stock solution at room temperature.
- Serial Dilution (in DMSO): It is recommended to perform initial serial dilutions in DMSO before adding to an aqueous medium to prevent precipitation.[\[7\]](#)
- Final Dilution (in Culture Medium): Add the final diluted DMSO sample to the cell culture medium to achieve the desired working concentration (e.g., 1-10 μ M). Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1%. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Quality Control

- Visual Inspection: Before each use, visually inspect the thawed stock solution for any signs of precipitation. If precipitates are observed, warm the solution to room temperature and sonicate briefly.
- Purity Confirmation: The purity of the compound should be as stated by the manufacturer, typically $\geq 95\%$.[\[2\]](#)
- Functional Assay: Periodically, the biological activity of the stock solution can be confirmed using a relevant functional assay, such as an AP-1 reporter assay.

Mechanism of Action and Signaling Pathway

SR 11302 exerts its biological effects by inhibiting the transcriptional activity of AP-1. This is achieved without directly interacting with retinoic acid receptors (RARs) or retinoid X receptors (RXRs).[\[2\]](#)[\[6\]](#) The inhibition of AP-1 leads to the downregulation of target genes involved in cell proliferation and transformation, such as β -catenin and c-myc.[\[1\]](#)

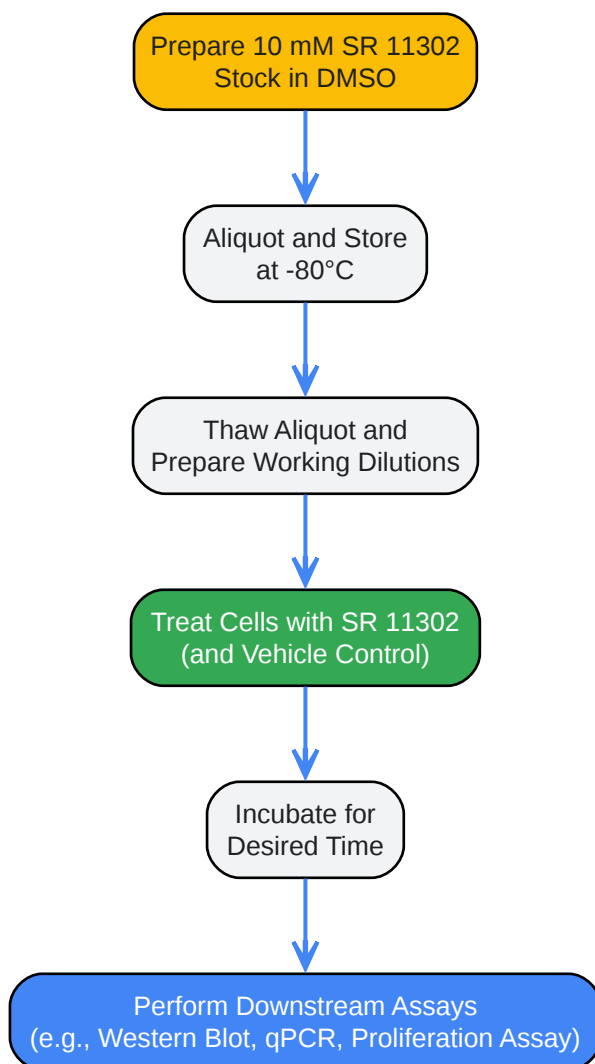


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Caption: **SR 11302** inhibits the AP-1 signaling pathway.

Experimental Workflow for In Vitro Studies

The following diagram illustrates a typical workflow for utilizing the **SR 11302** stock solution in cell-based experiments.



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Caption: Experimental workflow for using **SR 11302**.

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